

Proper Disposal of 3-Dimethylaminophenol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Dimethylaminophenol

Cat. No.: B024353

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Ensuring the safe and compliant disposal of **3-Dimethylaminophenol** is paramount in any research and development setting. This guide provides essential procedural information for laboratory personnel on the proper handling, temporary storage, and disposal of this compound.

3-Dimethylaminophenol is a combustible solid that is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation. [1] Adherence to strict safety protocols is crucial to mitigate risks during its handling and disposal.

Immediate Safety and Handling

Before handling **3-Dimethylaminophenol**, it is imperative to be familiar with its hazards and to wear the appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2][3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2][3]

- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][2][3] All handling of **3-Dimethylaminophenol** should ideally be conducted within a chemical fume hood.[1]

General Handling Precautions:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash your face, hands, and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep the container away from heat and sources of ignition.[3]

Spill Response Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuate and Ventilate: Evacuate the immediate area and ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition from the spill area.
- Containment: Use personal protective equipment.[1] For small spills, you can vacuum or sweep up the material.[2]
- Collection: Shovel the spilled material into suitable, labeled containers for disposal.[1] Avoid generating dust during this process.[1][2]
- Decontamination: For contaminated surfaces, after removing the bulk material, a suggested method is to solvent wash with 60-70% ethanol, followed by washing with a soap and water solution.[4]
- Disposal of Cleanup Materials: Seal any contaminated absorbent paper or clothing in a vapor-tight plastic bag for eventual disposal with the chemical waste.[4]

Disposal Procedure

The final disposal of **3-Dimethylaminophenol** and its containers must be conducted in accordance with all applicable local, regional, and national regulations.

Key Disposal Steps:

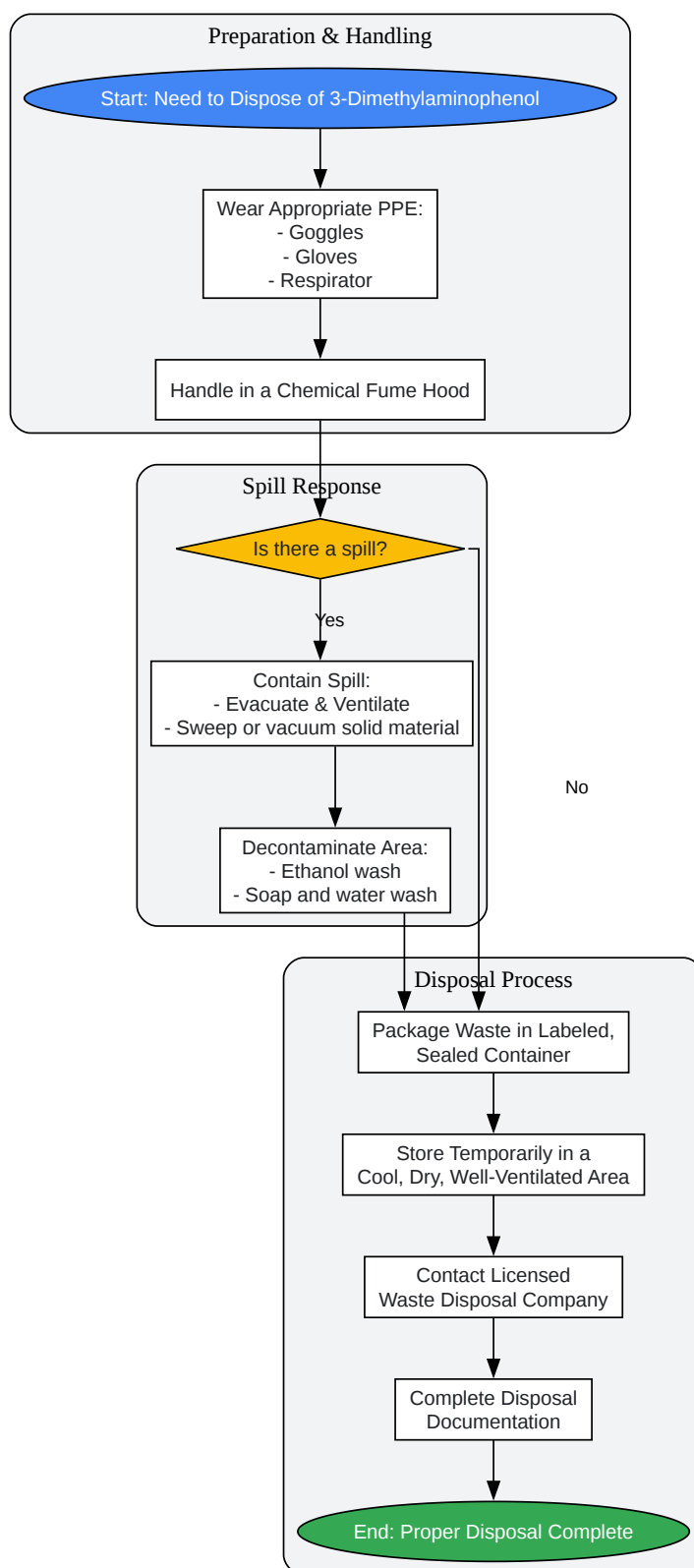
- **Waste Characterization:** **3-Dimethylaminophenol** is classified as a hazardous material.
- **Containerization:** Place the waste material in a suitable, clearly labeled, and tightly sealed container.
- **Engage a Licensed Waste Disposal Company:** The disposal of this chemical must be handled by an approved and licensed waste disposal plant.[\[1\]](#)[\[3\]](#)[\[5\]](#) Do not attempt to dispose of this chemical through standard laboratory drains or as regular solid waste.
- **Documentation:** Maintain all necessary records of the disposal process as required by your institution and local regulations.

Quantitative Safety Data

Property	Value	Source
Flash Point	148 °C / 298.4 °F (closed cup)	[1] [6]
Melting Point	80 - 85 °C / 176 - 185 °F	[1]
Incompatible Substances	Acids, strong bases, acid chlorides, acid anhydrides, strong oxidizing agents. [2] [7] [8]	

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-Dimethylaminophenol**.



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Caption: Logical workflow for the safe disposal of **3-Dimethylaminophenol**.

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